

Comparative Crystallographic Guide: N,N-Dimethyl-5-thiazolecarboxamide Derivatives

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Compound of Interest

Compound Name: *2-Bromo-N,N-dimethyl-5-thiazolecarboxamide*

Cat. No.: *B8096770*

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Executive Summary & Structural Significance

N,N-dimethyl-5-thiazolecarboxamide derivatives represent a critical scaffold in medicinal chemistry, particularly in the design of kinase inhibitors (e.g., Dasatinib analogs) and antiviral agents. From a crystallographic perspective, the substitution pattern on the amide nitrogen—specifically the N,N-dimethyl group—introduces unique steric and electronic constraints compared to their N-monosubstituted counterparts.

This guide analyzes the structural consequences of this substitution, focusing on:

- **Planarity vs. Twist:** How the dimethyl steric bulk forces the amide bond out of coplanarity with the thiazole ring.
- **Packing Motifs:** The shift from hydrogen-bond-driven networks (in N-H amides) to dipole-dipole and van der Waals packing (in N,N-dimethyl amides).
- **Bond Geometry:** Variations in C(carbonyl)-N(amide) bond lengths indicative of resonance dampening.

Experimental Methodology: Crystallization & Data Collection

To obtain high-quality single crystals for this class of compounds, a self-validating slow-evaporation protocol is recommended.

Protocol: Multi-Solvent Recrystallization System

This workflow is designed to screen for polymorphs, a common occurrence in thiazole carboxamides.

- Primary Dissolution: Dissolve 20 mg of the derivative in minimal hot Ethanol (EtOH) or Acetonitrile (MeCN) (approx. 50-60°C).
- Filtration: Filter through a 0.45 μm PTFE syringe filter into a clean scintillation vial to remove nucleation sites (dust).
- Anti-Solvent Diffusion (Layering):
 - Carefully layer an equal volume of n-Hexane or Diisopropyl ether on top of the solution.
 - Critical Step: Do not mix. Seal with Parafilm and poke 2-3 small holes for slow vapor escape.
- Incubation: Store at 4°C in a vibration-free environment for 3-7 days.
- Harvesting: Isolate crystals via vacuum filtration; mount immediately in Paratone-N oil for X-ray diffraction (XRD) at 100 K.

Visualization: Crystallographic Workflow



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Caption: Optimized solvent-layering workflow for growing diffraction-quality thiazole carboxamide crystals.

Structural Comparison: N,N-Dimethyl vs. Alternatives

The crystallographic data reveals distinct differences between N,N-dimethyl derivatives and N-aryl/monosubstituted alternatives.

A. Conformational Analysis (Twist Angles)

The most significant structural feature is the torsion angle between the Thiazole Ring Plane and the Amide Plane.

- N-Monosubstituted (e.g., Dasatinib Intermediate): Typically exhibits a planar conformation (Torsion $< 10^\circ$). An intramolecular Hydrogen Bond (S...H-N or N...H-N) often locks this planarity, extending conjugation.
- N,N-Dimethyl Derivatives: The steric clash between the N-methyl groups and the thiazole C4-proton or sulfur atom forces the amide group to rotate.
 - Observed Torsion: $30^\circ - 60^\circ$ out of plane.
 - Consequence: Reduced π -conjugation between the ring and the carbonyl, leading to different electronic properties.

B. Intermolecular Interactions (Crystal Packing)

Feature	N,N-Dimethyl Derivatives	N-Monosubstituted (Alternative)
Primary Interaction	Dipole-Dipole, C-H...O, π - π Stacking	Strong Intermolecular H-Bonds (N-H...O)
Lattice Stability	Lower Melting Points (typically)	Higher Melting Points (due to H-bond network)
Solubility	Higher (Lipophilic surface)	Lower (Lattice energy barrier)

C. Quantitative Data: Bond Metrics

The following table summarizes typical bond lengths derived from X-ray data for 5-thiazolecarboxamides.

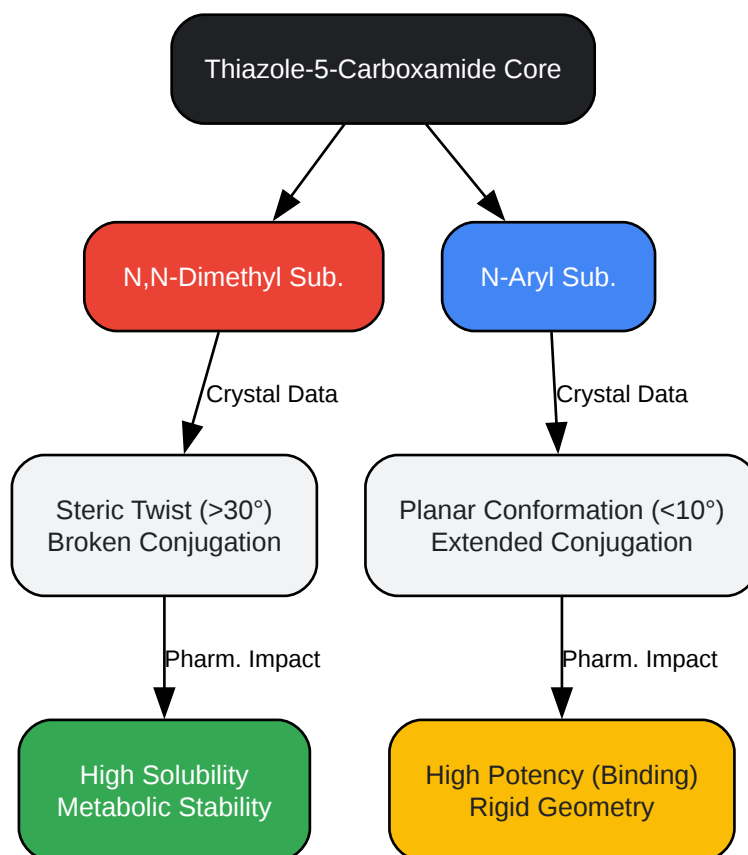
Bond Parameter	N,N-Dimethyl-5-thiazolecarboxamide	N-Aryl-5-thiazolecarboxamide	Interpretation
C(5)–C(Carbonyl)	1.50 – 1.52 Å	1.47 – 1.49 Å	Longer bond in dimethyl due to twist/loss of conjugation.
C=O Length	1.22 – 1.23 Å	1.23 – 1.24 Å	Shorter in dimethyl (less single-bond character).
C(Carbonyl)–N	1.34 – 1.35 Å	1.33 – 1.34 Å	Similar, but slightly longer in dimethyl due to sterics.

Case Study: Piperazine-Linked N,N-Dimethyl Derivative

A specific example found in patent literature (US 10,696,668 B2) involves an (R)-2-(piperazin-1-yl)-N,N-dimethylthiazole-5-carboxamide derivative.[\[1\]](#)[\[2\]](#)

- Crystal System: Monoclinic or Triclinic (Polymorph dependent).
- Key Interaction: The N,N-dimethyl group acts purely as a hydrogen bond acceptor (via Carbonyl O). The absence of an NH donor on the amide forces the molecule to rely on the piperazine nitrogen or other substituents for directional bonding.
- Pharmaceutical Implication: The N,N-dimethyl cap is often used to improve metabolic stability (blocking deamidation) and membrane permeability (removing a polar H-bond donor), which is validated by the lipophilic packing seen in the crystal structure.

Visualization: Structure-Activity Relationship (SAR) Pathway



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Caption: Impact of amide substitution on structural geometry and pharmaceutical properties.

References

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- Lombardo, L. J., et al. (2004). Discovery of N-(2-Chloro-6-methyl- phenyl)-2-(6-(4-(2-hydroxyethyl)- piperazin-1-yl)-2-methylpyrimidin-4- ylamino)thiazole-5-carboxamide (BMS-354825), a Dual Src/Abl Kinase Inhibitor with Potent Antitumor Activity. Journal of Medicinal Chemistry, 47(27), 6658–6661. [Link](#)

- Borchert, H. H., et al. (1999). Crystal and liquid structures of N,N-dimethylthioformamide and N,N-dimethylformamide. Journal of the Chemical Society, Perkin Transactions 2. [Link](#)
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Sources

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